

An In-depth Technical Guide to 2,7-Dibromopyrene

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Compound of Interest

Compound Name: 2,7-Dibromopyrene

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This guide provides core technical information on **2,7-Dibromopyrene**, a key intermediate in organic synthesis, particularly within the realms of pharmaceutical research and materials science. Its unique polycyclic aromatic structure and the presence of two bromine atoms make it a versatile building block for creating more complex molecules. The bromine substituents are strategically positioned for various cross-coupling reactions, enabling the extension of the pyrene core to construct novel compounds with desired electronic and biological properties.^[1]^[2]

Molecular Data

The fundamental properties of **2,7-Dibromopyrene** are summarized below. This data is essential for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Citations
Molecular Formula	C ₁₆ H ₈ Br ₂	^[1] ^[3]
Molecular Weight	360.05 g/mol	^[1]
CAS Number	102587-98-4	^[1] ^[4]
Appearance	Light yellow to yellow to orange powder/crystal	^[1]

Experimental Protocols

The bromine atoms on the pyrene core at the 2 and 7 positions serve as excellent handles for functionalization, most notably through palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.[2] This reaction is a powerful method for forming carbon-carbon bonds.

General Protocol for Suzuki-Miyaura Cross-Coupling of **2,7-Dibromopyrene**

This protocol outlines a general procedure for the reaction of **2,7-Dibromopyrene** with a generic arylboronic acid. The specific conditions, such as the choice of catalyst, ligand, base, and solvent, may require optimization depending on the specific boronic acid used.

Materials:

- **2,7-Dibromopyrene**
- Arylboronic acid (2.2 - 2.5 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd₂(dba)₃, or Pd(OAc)₂) (0.5 - 5 mol%)
- Ligand (if required by the catalyst, e.g., SPhos, XPhos)
- Base (e.g., K₂CO₃, Cs₂CO₃, K₃PO₄) (3-4 equivalents)
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, DMF)
- Inert gas (Argon or Nitrogen)
- Schlenk flask or other suitable reaction vessel

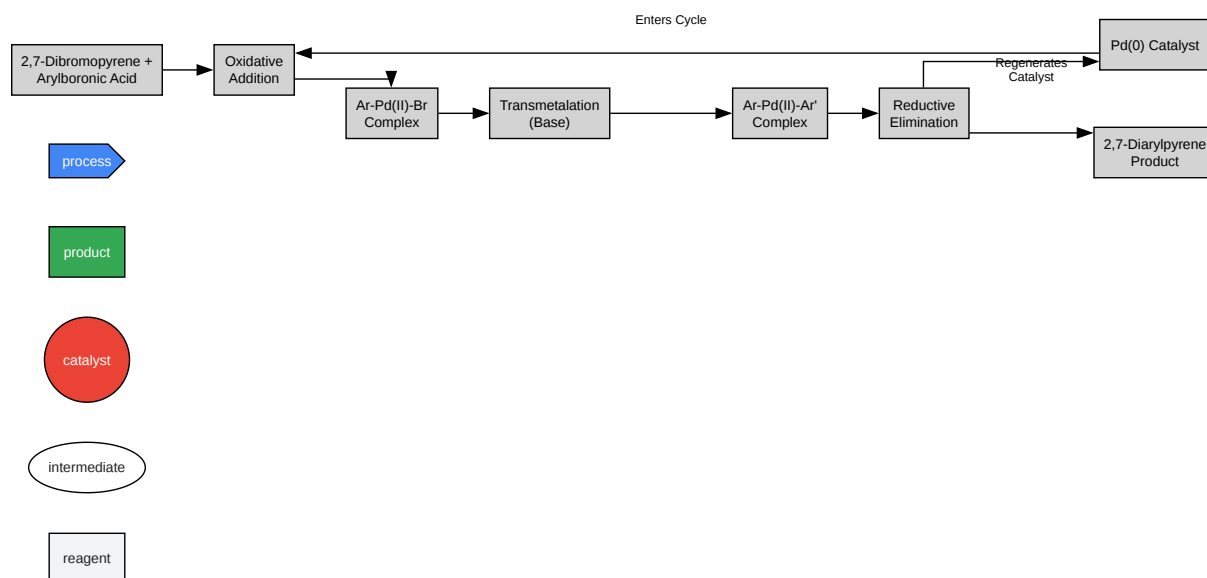
Procedure:

- **Reaction Setup:** To an oven-dried Schlenk flask, add **2,7-Dibromopyrene** (1 equivalent), the arylboronic acid (2.2 - 2.5 equivalents), the base (3-4 equivalents), and the palladium catalyst/ligand.

- **Inert Atmosphere:** Seal the flask with a septum, and evacuate and backfill with an inert gas (e.g., argon or nitrogen). This cycle should be repeated three times to ensure an oxygen-free atmosphere.
- **Solvent Addition:** Add the anhydrous solvent via syringe.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically between 80-110 °C) and stir until the starting material is consumed, as monitored by an appropriate technique (e.g., TLC or GC-MS).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield the desired 2,7-diarylpyrene.

Visualized Workflow: Suzuki-Miyaura Coupling

The following diagram illustrates the key steps in a typical Suzuki-Miyaura cross-coupling reaction involving **2,7-Dibromopyrene**. This catalytic cycle is fundamental to the synthesis of many complex organic molecules.



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Caption: Workflow of a Palladium-Catalyzed Suzuki-Miyaura Coupling Reaction.

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